

# Essential Safety and Handling Guide for MK-1775 (AZD1775)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: RM175

Cat. No.: B610503

[Get Quote](#)

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with MK-1775 (also known as AZD1775). The following procedures are designed to ensure a safe laboratory environment and minimize risks associated with this compound.

Chemical Identifier:

- Trade Name: MK-1775
- Synonym: AZD1775
- CAS Number: 955365-80-7[1]

MK-1775 is a chemical compound for research use and is classified as hazardous. It is harmful if swallowed, may cause genetic defects, and can cause damage to organs through prolonged or repeated exposure.[1]

## Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling MK-1775 to minimize exposure.

PPE Category	Recommended Equipment
Eye/Face Protection	Wear splash-resistant safety goggles with a face shield. An eye wash station should be readily accessible.
Skin and Body Protection	A lab coat or other protective clothing should be worn. The type of body protection should be selected based on the specific tasks being performed and the associated risks.
Hand Protection	Chemical-resistant gloves must be worn at all times when handling this chemical.
Respiratory Protection	If the workplace conditions warrant the use of a respirator, a respiratory protection program that meets OSHA 29CFR 1910.134 must be followed.

## Handling and Storage

### Safe Handling:

- Obtain and read all safety information before use.[\[1\]](#)
- Do not handle until all safety precautions have been read and understood.[\[1\]](#)
- Avoid breathing in dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Avoid prolonged or repeated exposure.[\[1\]](#)

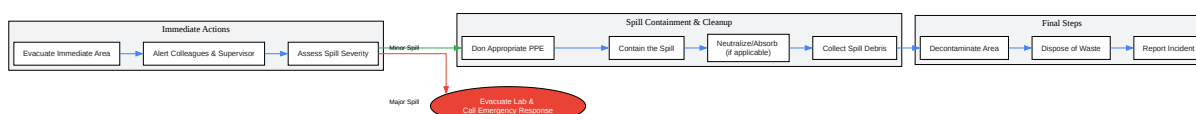
### Storage:

- Store in a tightly-capped bottle in a dry, well-ventilated area at normal laboratory temperatures.

- Keep separated from incompatible substances.

## Spill Response Workflow

In the event of a spill, follow the established laboratory protocol for chemical spills. The following diagram outlines a general workflow for responding to a spill of MK-1775.



[Click to download full resolution via product page](#)

Caption: Workflow for responding to a chemical spill of MK-1775.

## Disposal Plan

All waste materials, including the chemical itself and any contaminated items, must be disposed of as hazardous waste.

Waste Treatment:

- This product must not be disposed of with household garbage.[1]
- Do not allow the product to reach the sewage system.[1]

Packaging:

- Uncleaned packaging should be disposed of according to official regulations.[1]
- Place waste into rigid, leak-proof containers before transporting it off-site.[2]

Disposal procedures must be in compliance with all federal, state, and local regulations.[3] It is the responsibility of the waste generator to properly classify and label all waste materials.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [cdn.caymanchem.com](https://cdn.caymanchem.com) [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
- 2. [med.navy.mil](https://med.navy.mil) [[med.navy.mil](https://med.navy.mil)]
- 3. [research.auburn.edu](https://research.auburn.edu) [[research.auburn.edu](https://research.auburn.edu)]
- To cite this document: BenchChem. [Essential Safety and Handling Guide for MK-1775 (AZD1775)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b610503#personal-protective-equipment-for-handling-rm175>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)